Technical Guide: Biological Activities & Applications of Methyl 5-oxodecanoate

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Compound of Interest	
Compound Name:	*Methyl 5-oxodecanoate*
CAS No.:	*6093-95-4*
Cat. No.:	*B1619763*

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Executive Summary

Methyl 5-oxodecanoate (CAS: 6093-95-4) is a functionalized fatty acid ester characterized by a ketone group at the C-5 position.[1][2][3][4][5][6] While often categorized as a synthetic intermediate, its biological relevance is threefold:

- Semiochemical Activity: It serves as a structural analog and precursor to pheromones found in the Formicidae (ant) family, specifically related to defense secretions in Formica rufa.
- Metabolic Probe: It acts as an oxidized precursor to 5-hydroxydecanoate (5-HD), a specific inhibitor of mitochondrial ATP-sensitive potassium (mitoKATP) channels, making it a valuable tool in ischemic preconditioning research.
- Biocatalytic Substrate: It is a prime substrate for asymmetric bioreduction by Saccharomyces cerevisiae, yielding chiral hydroxy-esters used in pharmaceutical synthesis.

Chemical Identity & Physicochemical Profile[1][5][7][8][9][10]

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Property	Data
IUPAC Name	Methyl 5-oxodecanoate
Synonyms	Decanoic acid, 5-oxo-, methyl ester; 5-Oxocapric acid methyl ester
CAS Number	6093-95-4
Molecular Formula	$C_{11}H_{20}O_3$
Molecular Weight	200.28 g/mol
LogP (Predicted)	~2.00 (Lipophilic, membrane permeable)
Physical State	Colorless to pale yellow oil
Solubility	Soluble in ethanol, methanol, ethyl acetate; insoluble in water

Biological Activity I: Semiochemical & Ecological Signaling

Occurrence in Formicidae

The parent compound, 5-oxodecanoic acid, has been identified in the defense secretions of the red wood ant, Formica rufa. **Methyl 5-oxodecanoate** acts as a volatile ester derivative in this context. In insect chemical ecology, keto-fatty acids and their esters function as:

- Alarm Pheromones: Triggering aggregation or defense behaviors.
- Antimicrobial Agents: Protecting the colony from fungal pathogens (e.g., Metarhizium anisopliae).

Mechanism of Action (Ecological)

The volatility of the methyl ester allows for rapid dispersion in the air, acting as a short-range signal. Upon contact with the target (predator or microbe), the ester is often hydrolyzed by cuticular esterases to the free acid, which exhibits:

- Causticity: Direct irritation to predator mucous membranes.

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- Protein Denaturation: Disruption of microbial cell walls.

Biological Activity II: Mitochondrial Metabolism & 5-HD Connection[11]

Methyl 5-oxodecanoate is chemically coupled to 5-hydroxydecanoate (5-HD), a critical pharmacological agent.

The 5-HD Pathway

5-Hydroxydecanoate is a specific blocker of the mitochondrial ATP-sensitive potassium channel (mitoKATP). Opening these channels is cytoprotective (ischemic preconditioning), while blocking them with 5-HD abolishes this protection.

Methyl 5-oxodecanoate participates in this pathway via beta-oxidation intermediates:

- Hydrolysis: Intracellular esterases convert **Methyl 5-oxodecanoate**

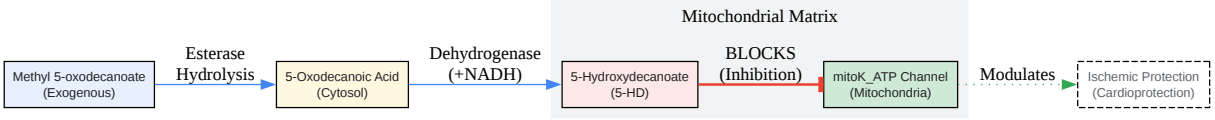
  5-oxodecanoate.

- Reduction: 5-oxodecanoate is reduced (via NADH-dependent dehydrogenases) to 5-hydroxydecanoate.

- Inhibition: The resulting 5-HD-CoA intermediate inhibits the mitoKATP channel.

Pathway Visualization

The following diagram illustrates the metabolic conversion and physiological effect.



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Figure 1: Metabolic conversion of **Methyl 5-oxodecanoate** to the mitoK_ATP blocker 5-HD.

Biological Activity III: Biocatalytic Asymmetric Reduction

For pharmaceutical researchers, the primary utility of **Methyl 5-oxodecanoate** is as a substrate for Whole-Cell Biocatalysis.

Stereoselective Reduction

Saccharomyces cerevisiae (Baker's Yeast) contains oxidoreductases that stereoselectively reduce the C-5 ketone to a chiral hydroxyl group. This generates Methyl (S)-5-hydroxydecanoate, a precursor for lactones and chiral drugs.

Experimental Protocol: Yeast Reduction

Objective: Synthesis of chiral Methyl 5-hydroxydecanoate.

Reagents:

- **Methyl 5-oxodecanoate** (1.0 g)
- Dry Baker's Yeast (20 g)
- Sucrose (30 g)
- Tap water (200 mL)

Workflow:

- Activation: Suspend yeast and sucrose in water at 30°C. Stir for 30 minutes to activate fermentation enzymes.
- Addition: Add **Methyl 5-oxodecanoate** dropwise to the fermenting mixture.
- Incubation: Stir vigorously at 30°C for 24–48 hours. Monitor reaction by TLC (Hexane:EtOAc 4:1).

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- Extraction: Filter off yeast cells through Celite. Extract the filtrate with Ethyl Acetate (3 x 50 mL).
- Purification: Dry organic layer over $MgSO_4$, concentrate, and purify via silica gel chromatography to yield the hydroxy ester.

Toxicology & Safety Profile

While the methyl ester is less caustic than the free acid, strictly controlled handling is required.

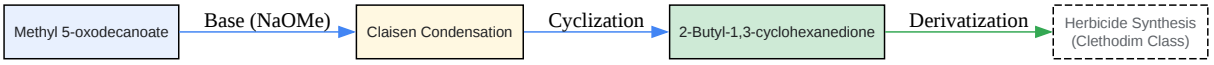
Hazard Class	Description
Skin Irritation	Moderate. Hydrolysis on skin surface releases 5-oxodecanoic acid.
Renal Toxicity	Chronic absorption of 5-oxodecanoic acid derivatives is linked to albuminuria and hematuria in animal models.[7]
Flavor/Fragrance Use	PROHIBITED. Not approved for use in flavors or fragrances due to safety concerns (EFSA/FEMA).

Synthesis of Downstream Bioactive Compounds

Methyl 5-oxodecanoate is a critical intermediate in the synthesis of 2-butyl-1,3-cyclohexanedione, a core scaffold for herbicides (e.g., Clethodim analogs).

Cyclization Mechanism

The ester undergoes a Claisen condensation followed by decarboxylation to form the cyclic dione structure.



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Figure 2: Synthetic pathway from **Methyl 5-oxodecanoate** to cyclic herbicide scaffolds.

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